

A Technical Guide to the Physical Properties of Bromoethane-d5

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Compound of Interest

Compound Name: Bromoethane-d5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromoethane-d5, also known as deuterated ethyl bromide or pentadeuteroethyl bromide, is a stable, isotopically labeled analog of bromoethane. In this molecule, all five hydrogen atoms have been replaced with deuterium, a heavy isotope of hydrogen. This isotopic substitution imparts a greater molecular weight compared to its non-deuterated counterpart, a property that is leveraged in a variety of scientific applications. This technical guide provides a comprehensive overview of the key physical properties of **Bromoethane-d5**, details the experimental methodologies for their determination, and illustrates a typical workflow for its application in pharmaceutical research.

Core Physical Properties

The physical characteristics of **Bromoethane-d5** are crucial for its application in synthesis, spectroscopy, and as a tracer. The following table summarizes its key physical properties.

Property	Value	Units
Molecular Formula	C ₂ D ₅ Br	
Molecular Weight	114.00	g/mol
Appearance	Colorless liquid	
Density	1.527	g/mL at 25 °C
Boiling Point	37-40	°C
Melting Point	-119	°C
Refractive Index	1.4205-1.421	n ₂₀ /D
Isotopic Purity	≥99	atom % D

Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of **Bromoethane-d5** is essential for its proper use. The following are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a volatile liquid like **Bromoethane-d5** can be determined using the Thiele tube method, which is suitable for small sample volumes.[\[1\]](#)

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (one end sealed)
- Small test tube
- Heating oil (e.g., mineral oil)

- Bunsen burner or heating mantle
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of **Bromoethane-d5** (a few drops) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in a Thiele tube containing heating oil, ensuring the rubber band is above the oil level.
- The side arm of the Thiele tube is gently heated.^[1]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[1]

Determination of Melting Point

Due to its very low melting point, determining the melting point of **Bromoethane-d5** requires a specialized low-temperature apparatus.

Apparatus:

- Melting point apparatus with a cooling stage (e.g., a cryostat)
- Capillary tubes
- Low-temperature thermometer

Procedure:

- A small amount of liquid **Bromoethane-d5** is introduced into a capillary tube and then flash-frozen using a cryogenic liquid (e.g., liquid nitrogen).
- The capillary tube is placed in the cooled sample holder of the melting point apparatus.
- The temperature of the apparatus is slowly increased at a controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the solid begins to melt and the temperature at which the last of the solid melts are recorded. This range is the melting point.

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer (density bottle) of a known volume
- Analytical balance
- Temperature-controlled water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed on an analytical balance.
- The pycnometer is filled with **Bromoethane-d5** and placed in a temperature-controlled water bath to allow the liquid to reach thermal equilibrium (e.g., 25 °C).
- The volume is adjusted precisely to the calibration mark of the pycnometer, and any excess liquid is carefully removed.
- The filled pycnometer is reweighed.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a characteristic property. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, D-line at 589 nm)
- Dropper

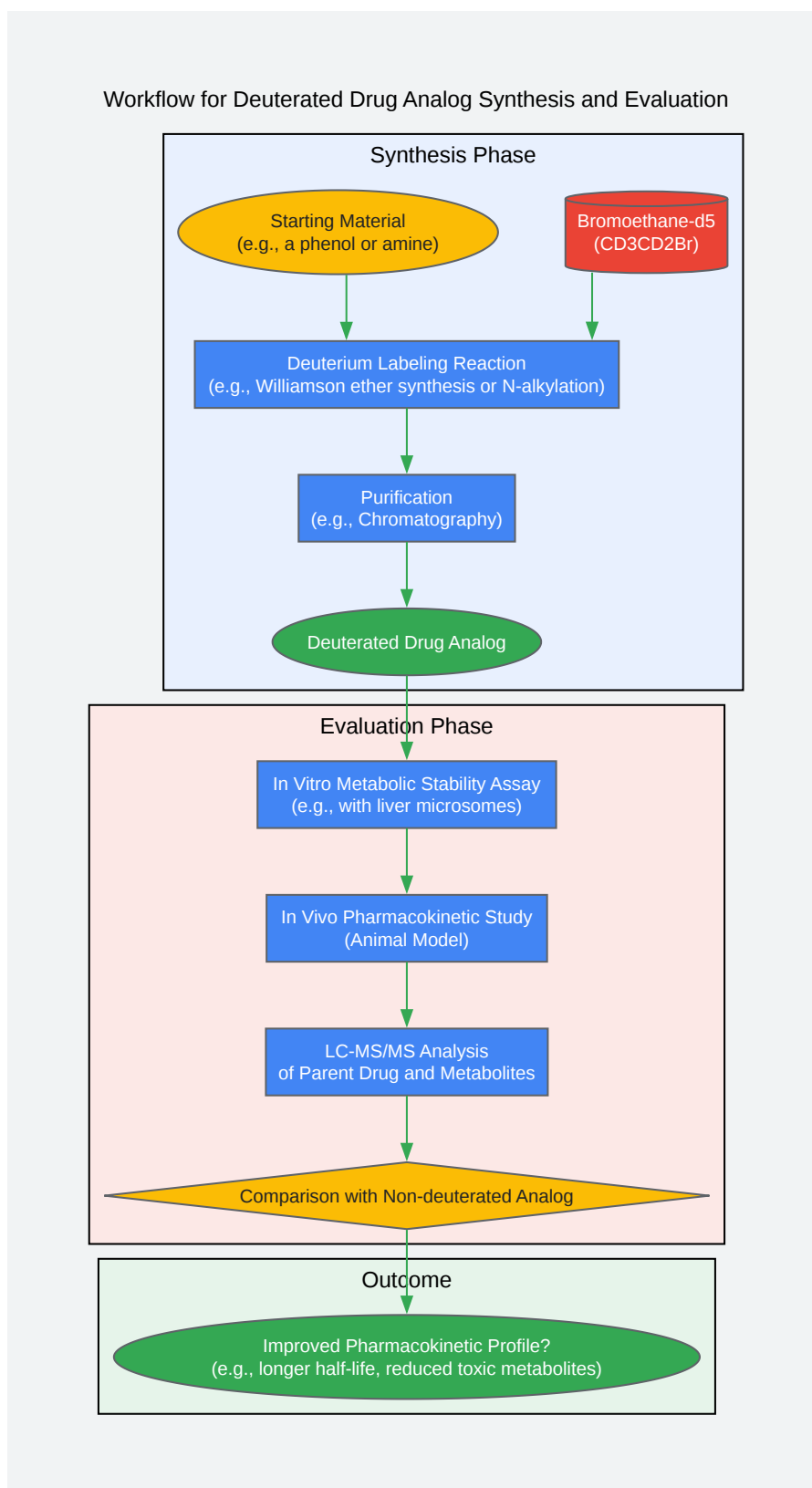
Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prisms of the refractometer are cleaned and dried.
- A few drops of **Bromoethane-d5** are placed on the surface of the measuring prism.
- The prisms are closed and the instrument is allowed to equilibrate to the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
- The light source is switched on, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.

Applications in Research and Drug Development

Bromoethane-d5 is a valuable tool in pharmaceutical research, primarily used as a deuterated building block in the synthesis of drug candidates. The "deuterium switch" strategy can improve the metabolic profile of a drug by slowing down its breakdown in the body, which is mediated by the kinetic isotope effect.

Below is a diagram illustrating a generalized workflow for the use of **Bromoethane-d5** in the synthesis and evaluation of a deuterated drug analog.



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References

- 1. chem.libretexts.org [chem.libretexts.org]
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